

Essential Safety and Operational Guide for 4-(3-formylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(3-formylphenyl)benzoic Acid

Cat. No.: B112321

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This guide provides immediate, essential safety and logistical information for handling **4-(3-formylphenyl)benzoic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, use, and disposal of this compound.

Hazard Identification and GHS Classification

4-(3-formylphenyl)benzoic acid is a hazardous substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Irritation	2	H315: Causes skin irritation.[2][3]
Eye Irritation	2A	H319: Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[2][3]
Acute Aquatic Toxicity	2	H411: Toxic to aquatic life with long lasting effects.[1]
Chronic Aquatic Toxicity	2	H411: Toxic to aquatic life with long lasting effects.[1]

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a significant risk of splashing.[4]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][2][3]
Hand Protection	Nitrile or butyl rubber gloves. Check manufacturer's compatibility chart. Discard gloves immediately if contact is made with the chemical.	Nitrile gloves offer good resistance to weak acids and many organic solvents for short-term contact.[2][5][6] For prolonged contact or handling solutions, butyl rubber provides better protection against aromatic aldehydes.
Body Protection	A flame-resistant lab coat, fully buttoned.	Protects skin from irritation and contamination.[2]
Footwear	Closed-toe and closed-heel shoes.	Prevents injuries from spills and falling objects.
Respiratory Protection	A NIOSH-approved respirator may be necessary if working outside a fume hood or if dust generation is likely.[7]	Protects against inhalation of the powder, which can cause respiratory irritation.[2][3]

Step-by-Step Operational Procedures

Adherence to the following step-by-step procedures is crucial for the safe handling of **4-(3-formylphenyl)benzoic acid**.

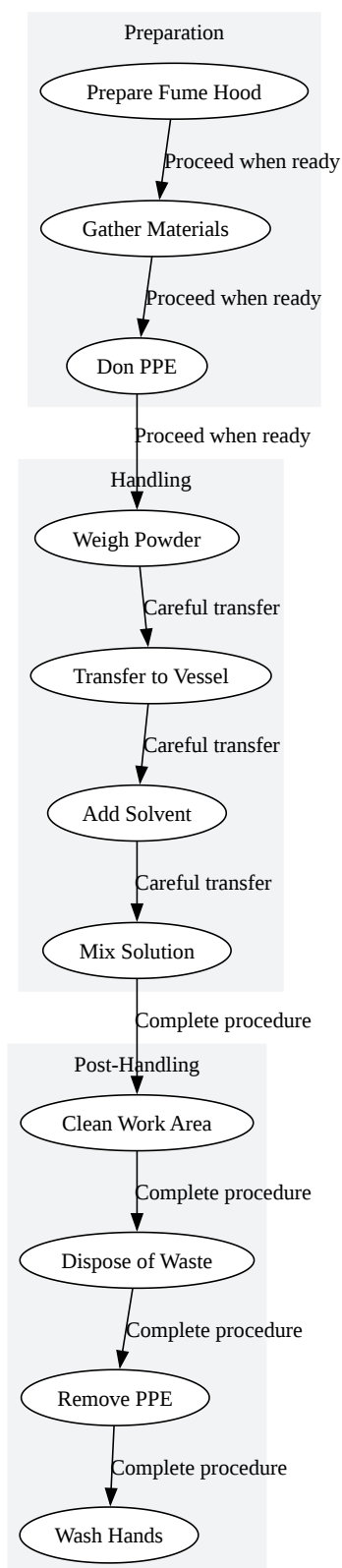
3.1. Preparation and Weighing:

- **Work Area Preparation:** Conduct all work in a certified chemical fume hood to minimize inhalation exposure.[8] Ensure the work surface is clean and uncluttered.

- Gather Materials: Have all necessary equipment, including a calibrated balance, weighing paper or boat, spatula, and labeled receiving container, inside the fume hood.
- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing: Carefully transfer the desired amount of the powdered **4-(3-formylphenyl)benzoic acid** from its storage container to the weighing paper or boat. Avoid generating dust.
- Transfer: Gently transfer the weighed powder to the receiving vessel.
- Clean-up: Clean any residual powder from the balance and work surface using a soft brush or a vacuum with a HEPA filter. Decontaminate the area after use.

3.2. Solution Preparation:

- Solvent Addition: In the fume hood, slowly add the desired solvent to the vessel containing the weighed **4-(3-formylphenyl)benzoic acid**.
- Mixing: Use a magnetic stirrer or gentle agitation to dissolve the solid. Avoid splashing.
- Labeling: Clearly label the container with the chemical name, concentration, date, and appropriate hazard warnings.



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Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. ^{[4][9][10][11][12]} Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. ^{[4][9]} Seek medical attention if irritation persists.
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. For a small spill of solid material, carefully sweep it up, avoiding dust generation, and place it in a labeled, sealed container for hazardous waste disposal. For a large spill, contact your institution's environmental health and safety department.

Disposal Plan

4-(3-formylphenyl)benzoic acid and its containers must be disposed of as hazardous waste.^{[1][2]}

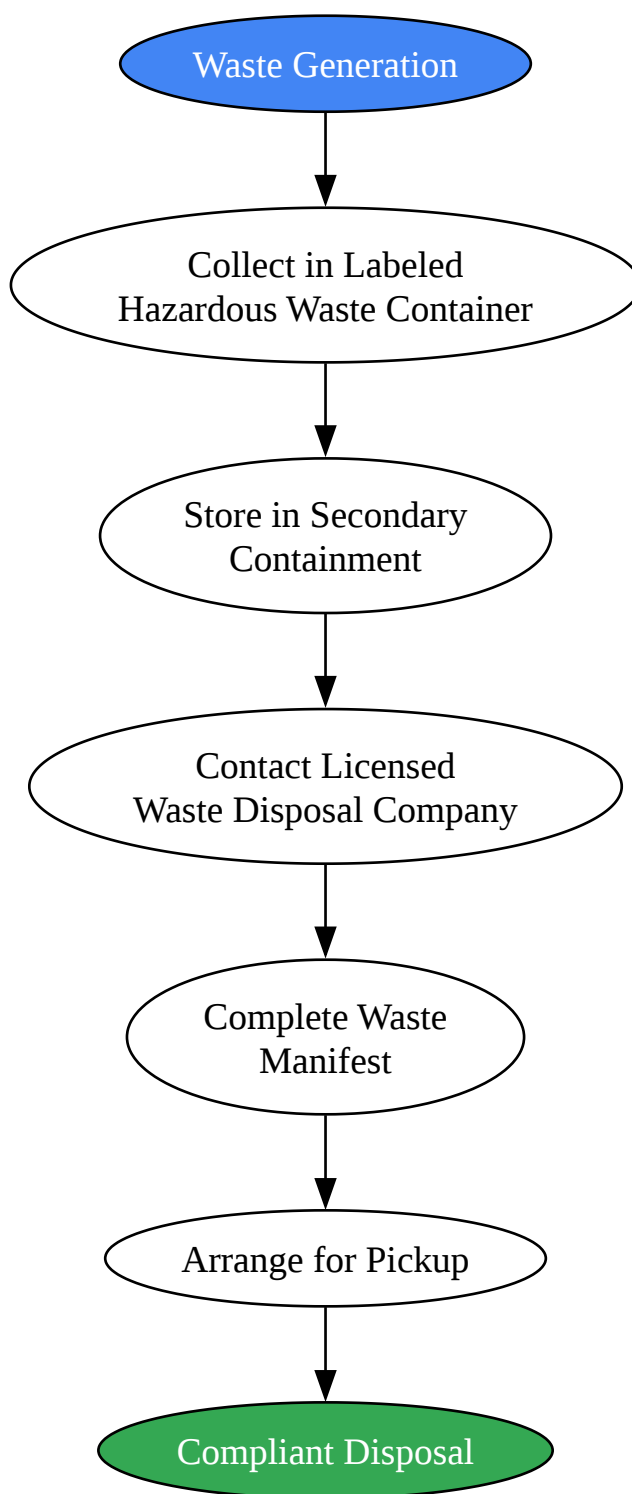
5.1. Waste Collection:

- Segregation: Do not mix this waste with other waste streams unless compatible.

- **Container:** Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include the full chemical name and relevant hazard symbols.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.

5.2. Disposal Procedure:

- **Contact:** Arrange for pickup and disposal by a licensed hazardous waste disposal company.
- **Documentation:** Provide the disposal company with a completed hazardous waste manifest and any other required documentation.
- **Compliance:** Ensure all disposal activities comply with local, state, and federal regulations.



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